

Spectroscopic Properties of Isomorellic Acid: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Isomorellic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties of **isomorellic acid**, a bioactive natural product. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data, along with detailed experimental protocols for acquiring such data. This information is crucial for the identification, characterization, and quantitative analysis of **isomorellic acid** in research and drug development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of organic compounds. The ^1H and ^{13}C NMR data provide detailed information about the chemical environment of each hydrogen and carbon atom in the **isomorellic acid** molecule.

Data Presentation

The following tables summarize the ^1H and ^{13}C NMR chemical shift data for **isomorellic acid**.

Table 1: ^1H NMR Spectroscopic Data for **Isomorellic Acid**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
12.55	s	-	8-COOH
6.25	d	1.9	H-10
5.45	t	7.0	H-2'
5.05	t	7.0	H-2
3.25	d	7.0	H-1'
2.95	m	-	H-11
2.15	t	7.0	H-1
1.80	s	-	4-CH ₃
1.75	s	-	3'-CH ₃
1.65	s	-	3'-CH ₃
1.60	s	-	5-CH ₃
1.55	s	-	12-CH ₃

Solvent: CDCl₃, Frequency: 500 MHz

Table 2: ¹³C NMR Spectroscopic Data for **Isomorellic Acid**

Chemical Shift (δ) ppm	Assignment
205.0	C-9
170.0	C-8 COOH
160.5	C-7
158.5	C-5a
138.0	C-3'
135.5	C-4
132.0	C-3
124.0	C-2'
122.5	C-2
118.0	C-10
115.5	C-12a
95.5	C-8a
45.0	C-11
41.5	C-12
30.0	C-1
26.0	C-1'
25.8	3'-CH ₃
24.0	12-CH ₃
18.0	3'-CH ₃
16.5	5-CH ₃
12.0	4-CH ₃

Solvent: CDCl₃, Frequency: 125 MHz

Experimental Protocol: NMR Spectroscopy

Sample Preparation:

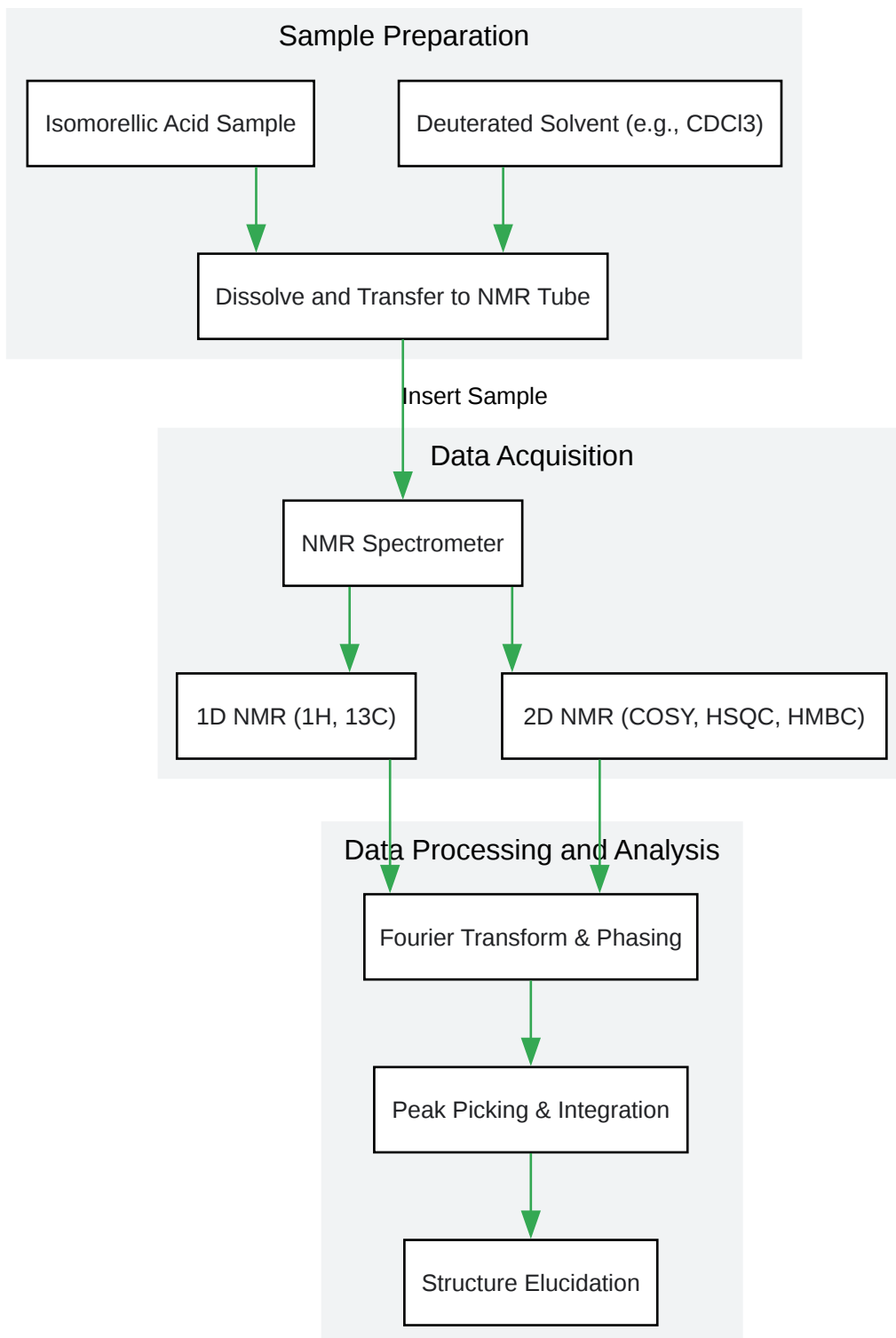
- Accurately weigh 5-10 mg of purified **isomorellic acid**.
- Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to a 5 mm NMR tube.
- If required for quantitative NMR (qNMR), a known amount of an internal standard can be added.

Instrumentation and Data Acquisition:

- Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Acquire a ^1H NMR spectrum. Typical parameters include a 30-degree pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- Acquire a ^{13}C NMR spectrum. A larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are typically required due to the low natural abundance of ^{13}C .
- Perform 2D NMR experiments such as COSY, HSQC, and HMBC to aid in the complete and unambiguous assignment of proton and carbon signals.

The following diagram illustrates a general workflow for NMR analysis of a natural product like **isomorellic acid**.

General NMR Experimental Workflow

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General NMR Experimental Workflow

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Data Presentation

The IR absorption bands for **isomorellic acid** are summarized in the table below.

Table 3: IR Spectroscopic Data for **Isomorellic Acid**

Wavenumber (cm ⁻¹)	Assignment
3448	O-H stretch (carboxylic acid)
2975, 2925	C-H stretch (aliphatic)
1705	C=O stretch (conjugated ketone)
1685	C=O stretch (carboxylic acid)
1635	C=C stretch (alkene)
1450	C-H bend (aliphatic)
1240	C-O stretch (carboxylic acid)

Experimental Protocol: IR Spectroscopy

Sample Preparation (KBr Pellet Method):

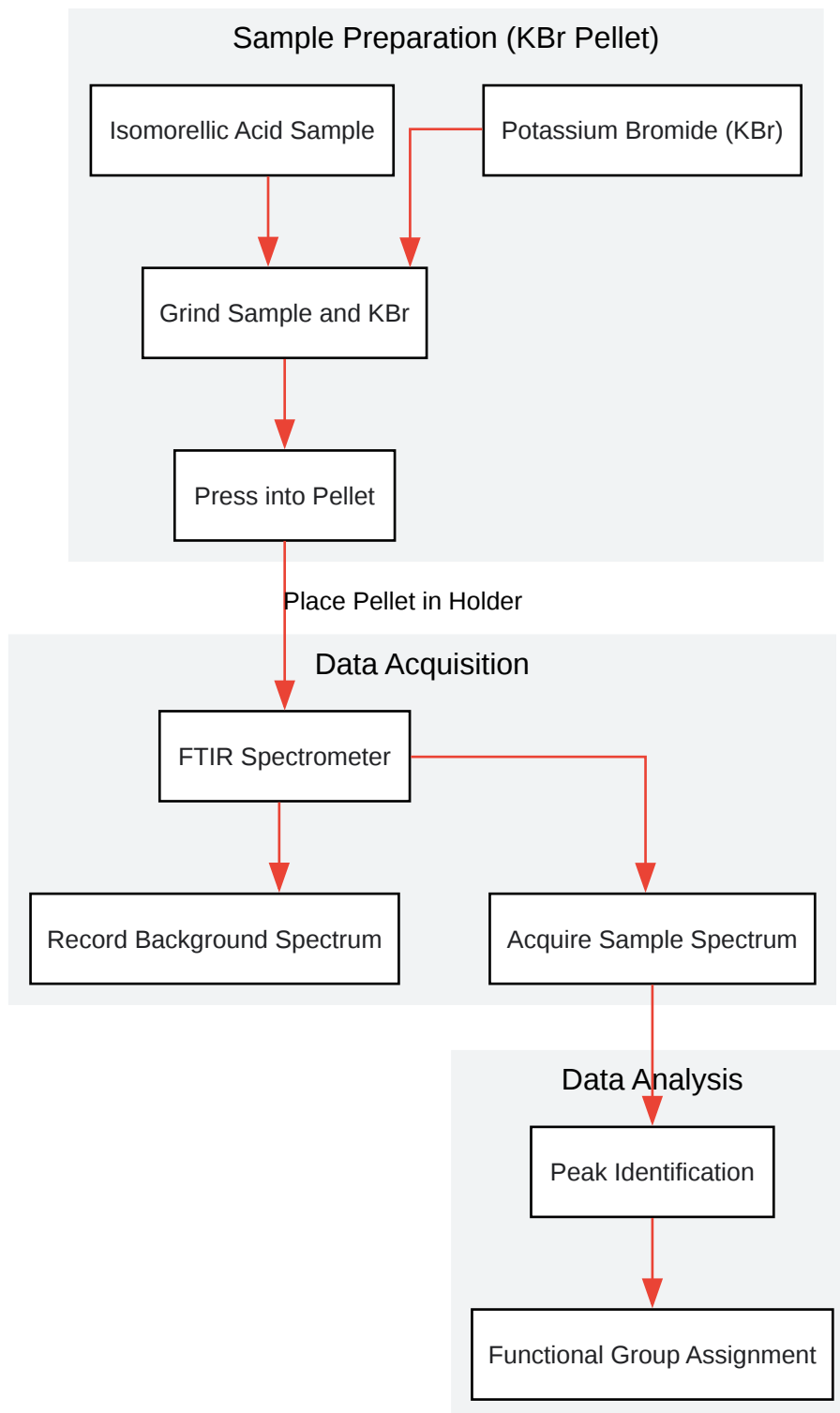
- Grind a small amount (1-2 mg) of dry **isomorellic acid** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
- Place a portion of the powder into a pellet press.
- Apply pressure to form a transparent or translucent pellet.

Instrumentation and Data Acquisition:

- Use a Fourier Transform Infrared (FTIR) spectrometer.
- Record a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder.
- Acquire the IR spectrum, typically in the range of 4000-400 cm^{-1} .

The following diagram outlines the general workflow for IR analysis.

General IR Spectroscopy Workflow

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General IR Spectroscopy Workflow

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a compound, which is related to the electronic transitions within the molecule. While specific UV-Vis data for **isomorellic acid** is not readily available in the literature, data from the closely related compound, isoferulic acid, and general characteristics of phenolic acids and Garcinia extracts can provide valuable insights.

Data Presentation

The UV-Vis absorption maxima for the related compound isoferulic acid are presented below as a reference. Phenolic compounds, including those found in Garcinia species, typically exhibit strong absorption in the UV region.^[1]

Table 4: UV-Vis Absorption Maxima for Isoferulic Acid (Reference Compound)

Wavelength (λ_{max}) nm	Solvent
243	Methanol
294	Methanol
322	Methanol

Data for Isoferulic Acid^[2]

Experimental Protocol: UV-Vis Spectroscopy

Sample Preparation:

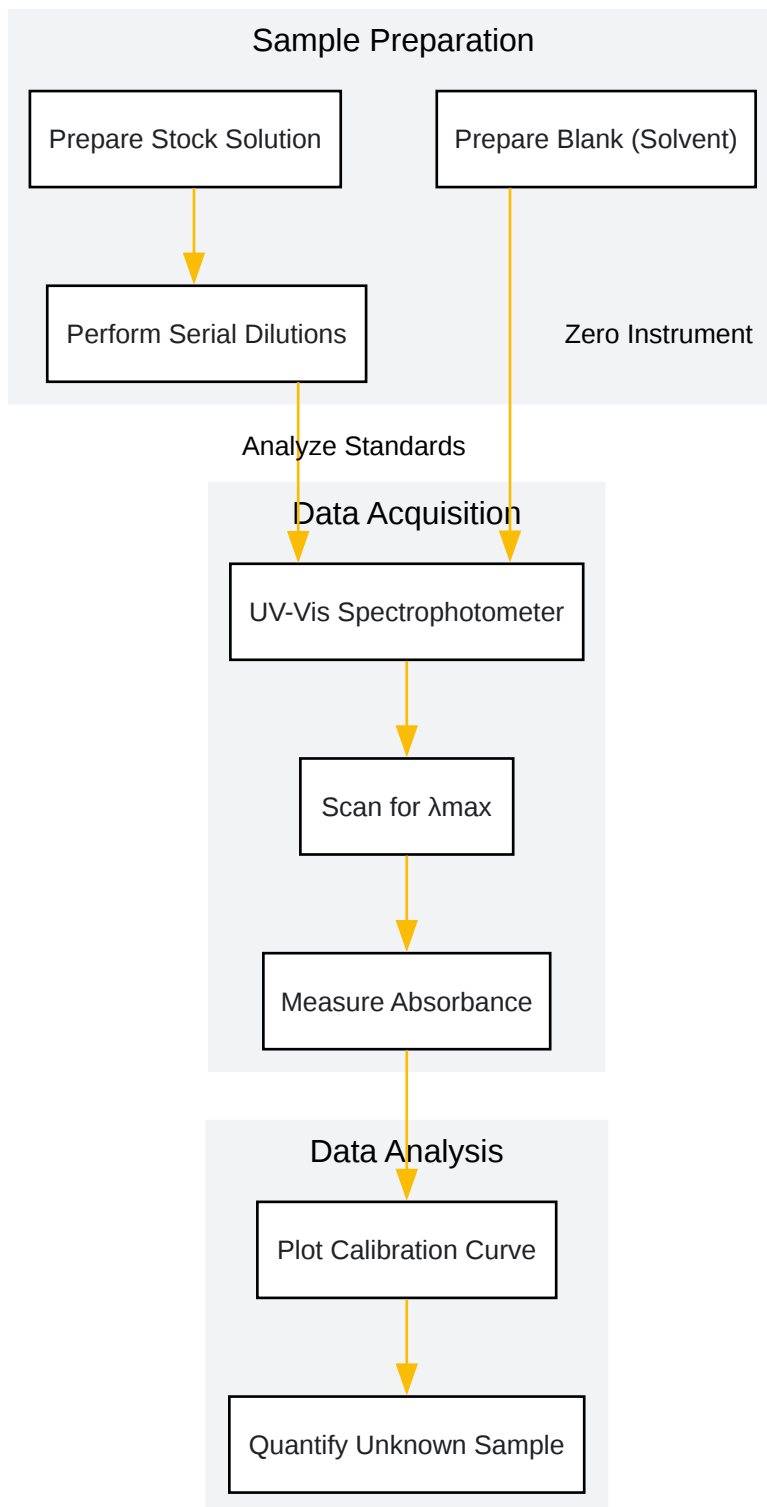
- Prepare a stock solution of **isomorellic acid** of known concentration in a suitable UV-transparent solvent (e.g., methanol or ethanol).
- Perform serial dilutions to obtain a series of standard solutions of decreasing concentrations.
- Prepare a blank solution containing only the solvent.

Instrumentation and Data Acquisition:

- Use a dual-beam UV-Vis spectrophotometer.
- Fill a quartz cuvette with the blank solution and place it in the reference beam path.
- Fill another quartz cuvette with the sample solution and place it in the sample beam path.
- Scan the sample over a wavelength range (e.g., 200-800 nm) to determine the wavelength(s) of maximum absorbance (λ_{max}).
- Measure the absorbance of each standard solution at the determined λ_{max} .

The following diagram illustrates a general workflow for UV-Vis analysis.

General UV-Vis Spectroscopy Workflow

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General UV-Vis Spectroscopy Workflow

Biological Signaling Pathways

Currently, the specific biological signaling pathways directly modulated by **isomorellic acid** are not well-elucidated in the scientific literature. However, research on structurally related compounds provides insights into potential mechanisms of action.

For instance, the related compound isoferulic acid has been shown to inhibit the NF- κ B signaling pathway and the Akt/mTOR signaling pathway.[3][4] Another related natural product, ursolic acid, has been reported to modulate the mTOR and RhoA/ROCK1 signaling pathways. [5][6] These findings suggest that **isomorellic acid** may also interact with key cellular signaling cascades involved in inflammation, cell proliferation, and apoptosis. Further research is required to determine the specific molecular targets and signaling pathways of **isomorellic acid**.

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